Preparing (-)-Bicuculline Methobromide Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name:	*(-)-Bicuculline methobromide*
CAS No.:	*73604-30-5*
Cat. No.:	*B1662874*

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Introduction

(-)-Bicuculline methobromide is a quaternary salt of the potent GABAA receptor antagonist, (+)-bicuculline.[1] This modification renders the compound water-soluble and more stable in aqueous solutions compared to its parent compound, making it a preferred choice for a variety of in vitro and in vivo experimental paradigms aimed at investigating GABAergic neurotransmission.[1] As a competitive antagonist, **(-)-bicuculline methobromide** blocks the action of GABA at the GABAA receptor, thereby inhibiting the influx of chloride ions and preventing the hyperpolarization of the postsynaptic neuron.[2] This document provides detailed protocols for the preparation, storage, and application of **(-)-bicuculline methobromide** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **(-)-bicuculline methobromide**.

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Property	Value	Reference
Molecular Weight	462.3 g/mol	[1]
Formula	$C_{21}H_{20}BrNO_6$	[1]
Appearance	Crystalline solid	
Purity	≥98% (HPLC)	[1]
Solubility in Water	Up to 50 mM (23.11 mg/mL)	[1]
Storage (Solid)	Room Temperature	[1]
IC_{50} for GABAA Receptor	~3 µM	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

Materials:

- **(-)-Bicuculline methobromide** (solid)
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Determine the required mass: To prepare a 10 mM stock solution, calculate the required mass of **(-)-bicuculline methobromide** using the following formula: Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol) For 1 mL of a 10 mM solution: 10 mmol/L * 0.001 L * 462.3 g/mol = 4.623 mg

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- Weigh the compound: Carefully weigh out the calculated amount of **(-)-bicuculline methobromide** using an analytical balance.
- Dissolution: Add the weighed compound to a sterile microcentrifuge tube. Add the desired volume of high-purity water.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution.
- Sterilization (Optional): If required for your application (e.g., cell culture), filter-sterilize the stock solution through a 0.22 µm syringe filter into a new sterile tube.

Storage and Stability:

- It is recommended to prepare fresh solutions for each experiment.
- If storage is necessary, aliquot the stock solution into single-use volumes and store at -20°C for up to one month.[3] Avoid repeated freeze-thaw cycles.
- Before use, thaw the frozen aliquots at room temperature and ensure the solution is completely clear and free of precipitates.

Protocol 2: Application in Electrophysiology - Whole-Cell Voltage Clamp Recordings

This protocol provides an example of using **(-)-bicuculline methobromide** to block GABAA receptor-mediated inhibitory postsynaptic currents (IPSCs) in brain slices.

Materials:

- Prepared brain slices (e.g., mouse prelimbic cortex)
- Artificial cerebrospinal fluid (aCSF)
- Recording pipette filled with internal solution
- Whole-cell patch-clamp setup with amplifier and data acquisition system

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- Stimulating electrode
- 10 mM **(-)-bicuculline methobromide** stock solution

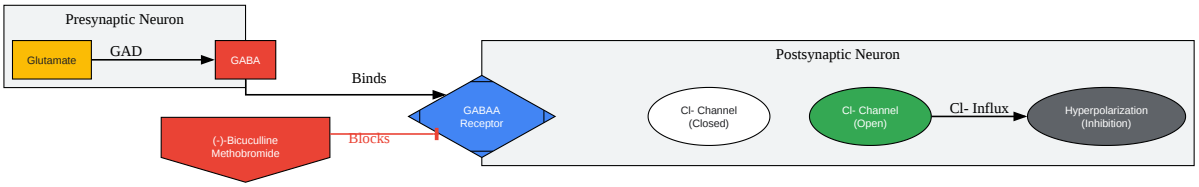
Procedure:

- Establish a whole-cell recording: Obtain a whole-cell voltage-clamp recording from a neuron of interest (e.g., a layer V pyramidal neuron).
- Record baseline IPSCs:
  - Place a stimulating electrode in a suitable location to evoke IPSCs (e.g., layers II/III).
  - Hold the neuron at a depolarized potential (e.g., 0 mV) to record inward IPSCs.
  - Deliver a brief electrical stimulus (e.g., 150 µs pulse every 10 seconds) to evoke IPSCs.
  - Record a stable baseline of evoked IPSCs. Spontaneous IPSCs can also be recorded during this period.
- Apply **(-)-bicuculline methobromide**:
  - Prepare the desired working concentration of **(-)-bicuculline methobromide** by diluting the 10 mM stock solution in aCSF. Common working concentrations range from 1 µM to 100 µM.[3]
  - Bath-apply the **(-)-bicuculline methobromide** solution to the brain slice.
- Record post-application:
  - Continue to record evoked and spontaneous IPSCs.
  - Observe the reduction or complete blockade of the IPSCs, confirming the inhibition of GABAA receptors. A complete receptor blockade is often observed at concentrations of 100 µM.[3]
- Washout: To test for reversibility, perfuse the slice with aCSF lacking **(-)-bicuculline methobromide** and monitor for the recovery of IPSCs.

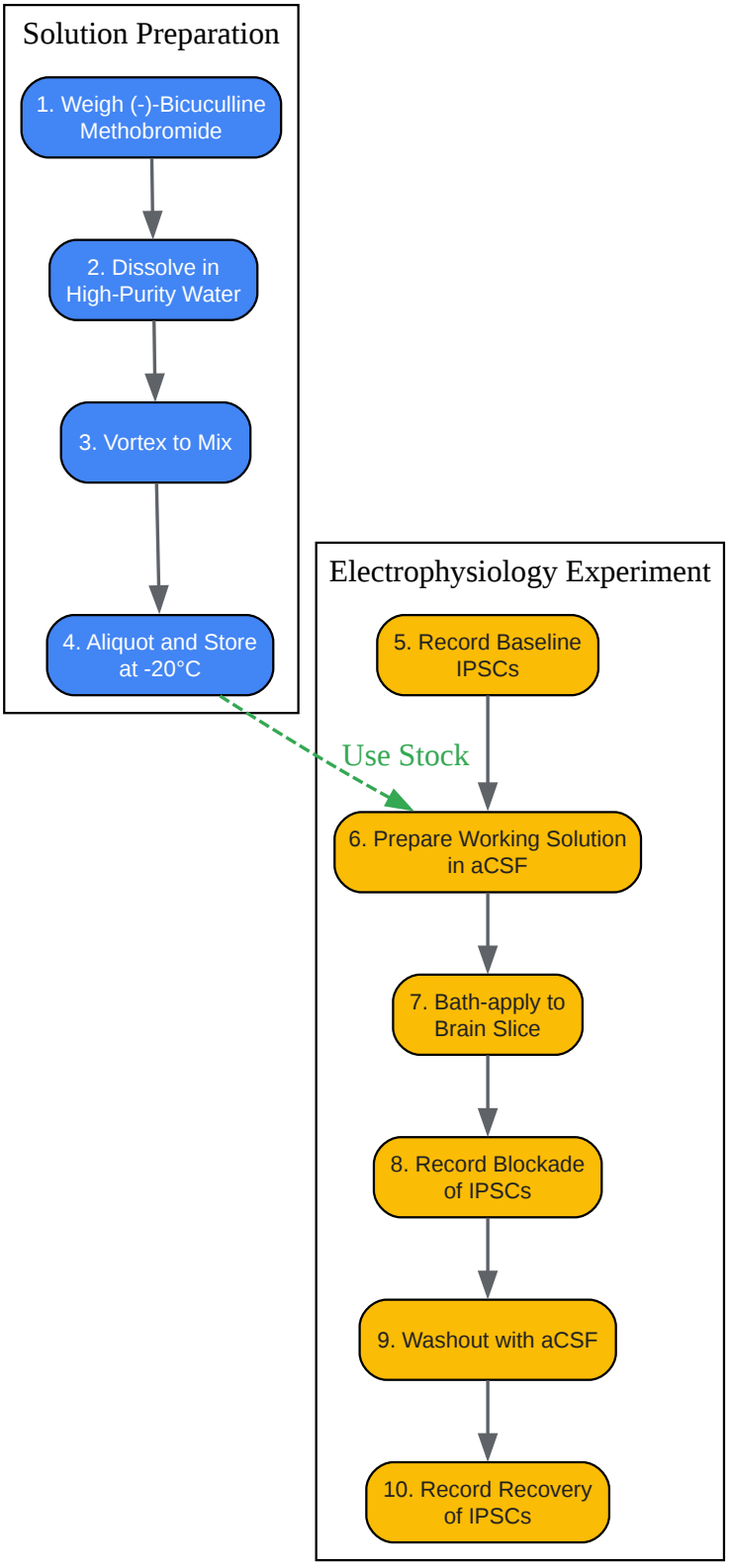
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